

# (2-(Methylamino)phenyl)methanol: A Technical Guide to Potential Hazards and Safety Data

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## Compound of Interest

Compound Name: (2-(Methylamino)phenyl)methanol

Cat. No.: B1346500

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## Abstract

This technical guide provides a comprehensive overview of the known potential hazards and safety data for the chemical compound **(2-(Methylamino)phenyl)methanol** (CAS No. 29055-08-1). The information presented is intended for researchers, scientists, and professionals in the field of drug development who may be handling or investigating this substance. This document summarizes the available toxicological data, hazard classifications, and recommended safety protocols. Due to a lack of extensive public data on this specific compound, this guide also incorporates general safety principles for handling analogous chemical structures. All quantitative data is presented in structured tables, and key experimental and safety workflows are visualized using diagrams.

## Chemical and Physical Properties

**(2-(Methylamino)phenyl)methanol** is an organic compound with the molecular formula  $C_8H_{11}NO$ .<sup>[1][2]</sup> Its structure consists of a benzyl alcohol scaffold substituted with a methylamino group at the ortho position of the phenyl ring.






Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	PubChem[1]
Molecular Weight	137.18 g/mol	PubChem[1]
CAS Number	29055-08-1	PubChem[1]
Appearance	Yellow to brown solid	ChemicalBook[2]
Storage Temperature	Under inert gas (nitrogen or Argon) at 2–8 °C	ChemicalBook[2]

#### Synonyms:

- [2-(Methylamino)phenyl]methanol[1]
- Benzenemethanol, 2-(methylamino)-[1]
- o-(Methylamino)benzyl alcohol[1]
- 2-(Methylamino)benzenemethanol[2]

## Hazard Identification and Classification

Based on information provided by a single notification to the ECHA C&L Inventory, **(2-(Methylamino)phenyl)methanol** is classified as a hazardous substance.[1] The GHS hazard classifications are summarized in the table below.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	 alt text	Warning	H302: Harmful if swallowed[1][2]
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Category 1	 alt text	Danger	H318: Causes serious eye damage[1]
Serious Eye Damage/Eye Irritation	Category 2	 alt text	Warning	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity — Single Exposure	Category 3	 alt text	Warning	H335: May cause respiratory irritation[1][2]

Note: There is a discrepancy in the classification for eye damage/irritation between sources, with one indicating Category 1 (serious eye damage) and another Category 2 (serious eye irritation). It is prudent to handle this chemical as having the potential for serious eye damage.

## Toxicological Data

As of the date of this publication, specific quantitative toxicological data for **(2-(Methylamino)phenyl)methanol**, such as LD50 (median lethal dose) values from oral, dermal, or inhalation studies, are not publicly available. The hazard classifications are based on submitted data to regulatory bodies, the specifics of which have not been disclosed in the available resources.

## Experimental Protocols and Safety Precautions

Due to the absence of specific handling protocols for **(2-(Methylamino)phenyl)methanol**, the following recommendations are based on general best practices for handling hazardous chemicals with similar GHS classifications.

## Personal Protective Equipment (PPE)

A general workflow for donning and doffing Personal Protective Equipment (PPE) when handling hazardous chemicals is outlined below.



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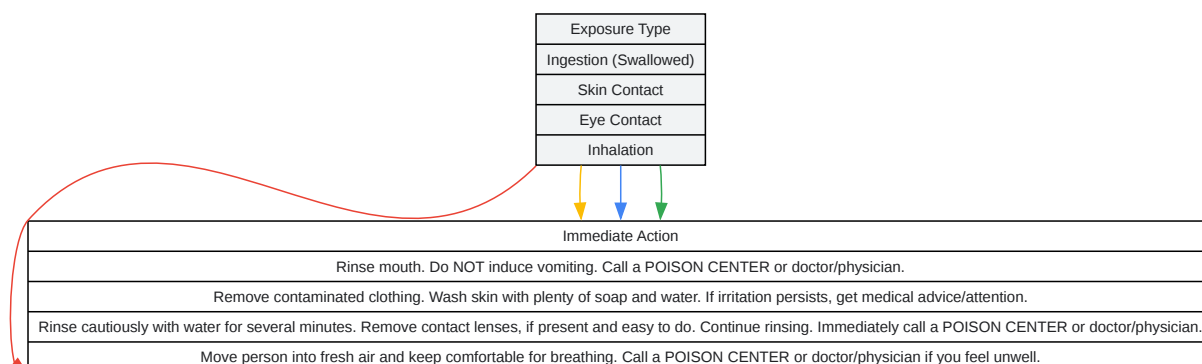
Caption: General workflow for donning and doffing PPE.

## Engineering Controls

- Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in good working order.

## First Aid Measures

The following first aid measures are recommended based on the GHS classifications.



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Caption: Recommended first aid measures by exposure route.

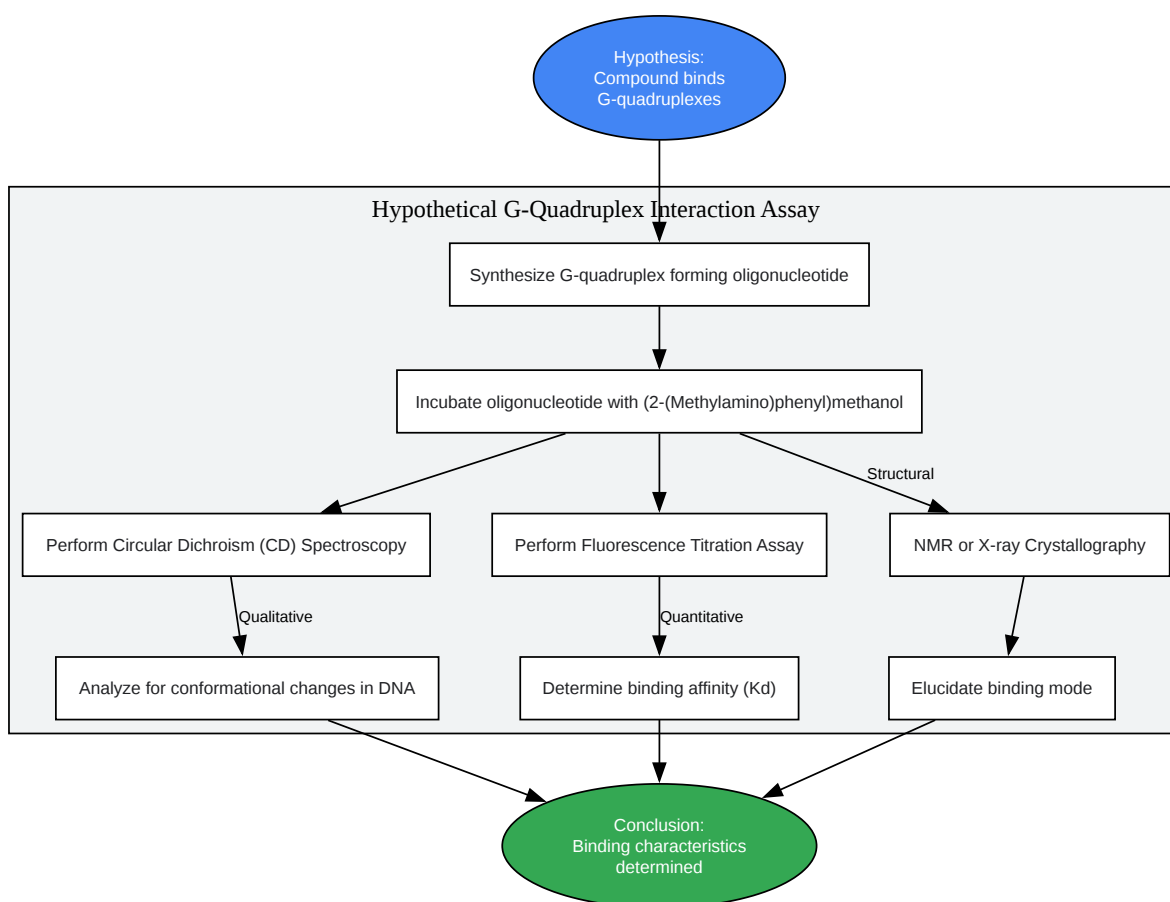
## Spill and Waste Disposal

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as described in section 4.1.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.

## Biological Activity and Signaling Pathways

There is currently no publicly available information on the biological activity, mechanism of action, or any associated signaling pathways for **(2-(Methylamino)phenyl)methanol**. Research in this area is required to understand its pharmacological and toxicological profile.

Should this compound be investigated for its potential to interact with nucleic acids, a hypothetical workflow for assessing its interaction with G-quadruplex DNA is presented below. This is a speculative example of a potential research direction.



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Caption: Hypothetical workflow for G-quadruplex interaction studies.

## Conclusion

**(2-(Methylamino)phenyl)methanol** is a chemical compound that should be handled with care due to its classification as being harmful if swallowed, causing skin irritation, causing serious eye damage, and potentially causing respiratory irritation.<sup>[1][2]</sup> Adherence to standard safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize exposure and risk. A significant gap in knowledge exists regarding the specific toxicological properties and biological effects of this compound. Further research is warranted to fully characterize its safety profile for the protection of researchers and the advancement of scientific discovery.

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). Users should consult the official SDS from their supplier and conduct a thorough risk assessment before handling this chemical.

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## References

- 1. (2-(Methylamino)phenyl)methanol | C<sub>8</sub>H<sub>11</sub>NO | CID 295953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (2-METHYLAMINO-PHENYL)-METHANOL | 29055-08-1 [amp.chemicalbook.com]
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